

N-(3-Hydroxypropyl)phthalimide: A Technical Guide on Physicochemical Properties and Applications

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Compound of Interest

Compound Name: *N*-(3-Hydroxypropyl)phthalimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(3-Hydroxypropyl)phthalimide**, with a central focus on its physicochemical properties, synthesis, and its emerging role in pharmaceutical research. While quantitative solubility data for this compound is not readily available in published literature, this document compiles existing qualitative information and presents standardized methodologies for its determination.

Physicochemical Properties

N-(3-Hydroxypropyl)phthalimide is a white crystalline powder.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ NO ₃	[1][2]
Molecular Weight	205.21 g/mol	[1][2]
CAS Number	883-44-3	[2]
Melting Point	74-76 °C	[1][2]
Boiling Point	376.5 °C	[1]
Density	1.331 g/cm ³	[1]
Appearance	White/Crystalline Powder	[1]
Flash Point	181.5 °C	[1]
Vapor Pressure	2.44E-06 mmHg at 25°C	[1]
Refractive Index	1.605	[1]
pKa (Predicted)	14.88 ± 0.10	[1]

Solubility Profile

Detailed quantitative solubility data for **N-(3-Hydroxypropyl)phthalimide** in various solvents is not extensively documented in publicly available literature; one source explicitly states its solubility as "N/A".^[1] However, based on its use in specific applications, a qualitative understanding of its solubility can be inferred.

Solvent	Solubility	Rationale / Reference
Water/Ethanol Mixtures	Soluble	Used as a standard in the synthesis of phthalimide derivatives in high-temperature, high-pressure H ₂ O/EtOH mixtures.
Water	Reported as soluble by one source, but this is not widely corroborated.	[3]
Toluene	Implied to be soluble at elevated temperatures.	A synthesis protocol uses toluene as a solvent at 125 °C. [4]
General Organic Solvents	Expected to have some solubility based on its organic structure.	The principle of "like dissolves like" suggests solubility in polar organic solvents.[5][6]

Experimental Protocols

Synthesis of N-(3-Hydroxypropyl)phthalimide

A common method for the synthesis of **N-(3-Hydroxypropyl)phthalimide** involves the reaction of phthalic anhydride with 3-amino-1-propanol.[1][4]

Materials:

- 3-Amino-1-propanol
- Phthalic anhydride
- Anhydrous toluene
- Argon or other inert gas

Procedure:

- Dissolve 10.0 g (133.1 mmol) of 3-amino-1-propanol in 100 mL of anhydrous toluene in a reaction vessel equipped with a stirrer and a reflux condenser.[4]
- Under an inert atmosphere (e.g., argon), add 19.7 g (133.1 mmol) of phthalic anhydride to the solution.[4]
- Heat the reaction mixture to 125 °C with constant stirring for approximately 6.5 hours.[4]
- After the reaction is complete, cool the mixture to room temperature.[4]
- Remove the toluene by vacuum evaporation to yield the crude product.[4]
- The resulting white powdery product, 2-(3-hydroxypropyl)isodihydroindole-1,3-dione, is obtained in quantitative yield and can often be used without further purification.[4]

An alternative method involves heating a mixture of phthalic anhydride and propanolamine at 160-180 °C for 4 hours.

General Protocol for Determining the Solubility of a Solid Organic Compound

Given the absence of a specific published protocol for **N-(3-Hydroxypropyl)phthalimide**, the following general method can be employed to determine its solubility in various solvents.[7][8]

Materials:

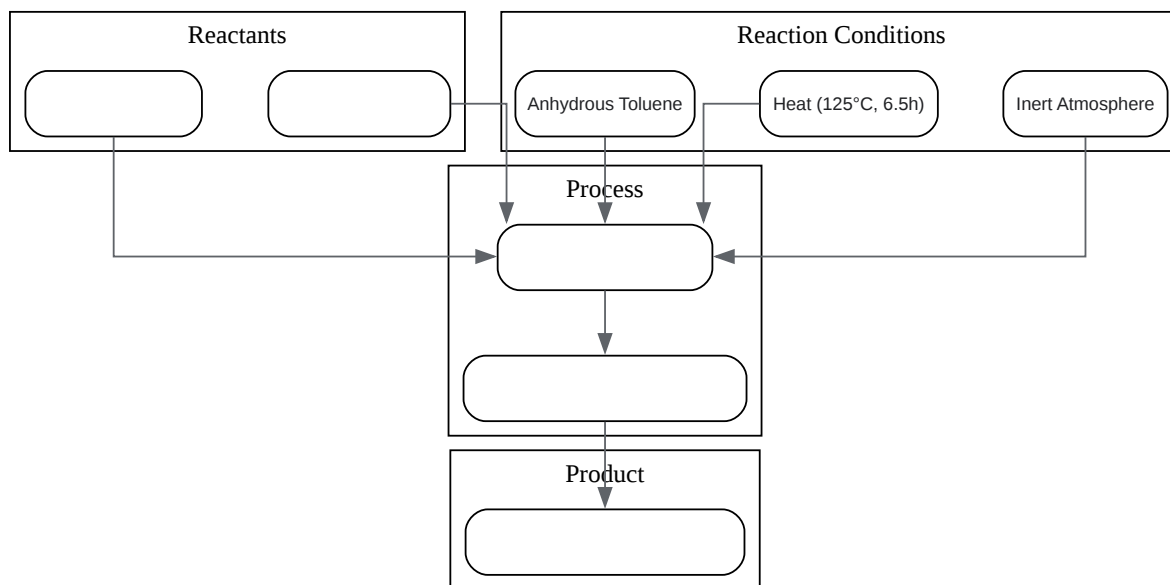
- **N-(3-Hydroxypropyl)phthalimide**
- A range of solvents (e.g., water, ethanol, methanol, acetone, DMSO)
- Small test tubes
- Vortex mixer or shaker
- Analytical balance
- Temperature-controlled environment (e.g., water bath)

Procedure:

- Accurately weigh a small amount of **N-(3-Hydroxypropyl)phthalimide** (e.g., 25 mg) and place it into a small test tube.^[8]
- Add a measured volume of the desired solvent (e.g., 0.75 mL) in small portions to the test tube.^[8]
- After each addition, vigorously shake or vortex the test tube to facilitate dissolution.^[8]
- Observe if the solid completely dissolves. If it does, the compound is considered soluble under these conditions.
- To determine the solubility limit, continue adding small, accurately weighed portions of the solute to the saturated solution until a solid precipitate remains after vigorous and prolonged agitation.
- The total mass of the dissolved solute in the final volume of the solvent can then be used to calculate the solubility (e.g., in g/100mL or mol/L).
- For temperature-dependent solubility, this procedure can be repeated at various controlled temperatures.

Visualizations

Synthesis Workflow of N-(3-Hydroxypropyl)phthalimide

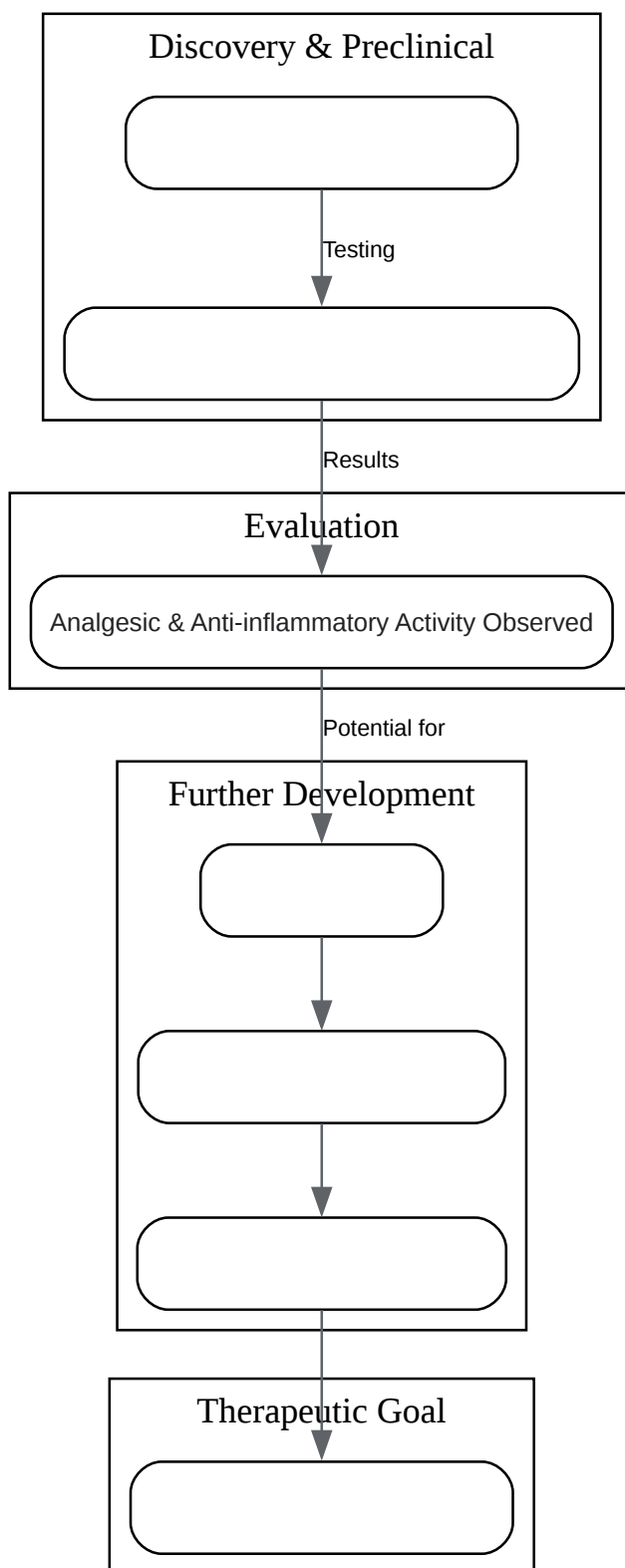


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Caption: Synthesis of **N-(3-Hydroxypropyl)phthalimide** from phthalic anhydride and 3-amino-1-propanol.

Application in Pain Research and Drug Development

N-(3-Hydroxypropyl)phthalimide has demonstrated activity in experimental models of inflammatory and neuropathic pain, suggesting its potential as a lead compound in drug discovery.^{[9][10]}



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Caption: Conceptual workflow for the development of **N-(3-Hydroxypropyl)phthalimide** as a pain therapeutic.

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